Recrystallization techniques for 4-(Hydroxymethyl)-2-methylbenzoic acid

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Compound of Interest

Compound Name:	*4-(Hydroxymethyl)-2-methylbenzoic acid*
CAS No.:	*861555-67-1*
Cat. No.:	*B3289860*

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Application Note: Advanced Recrystallization Techniques for **4-(Hydroxymethyl)-2-methylbenzoic Acid**

Abstract & Strategic Overview

4-(Hydroxymethyl)-2-methylbenzoic acid (CAS 861555-67-1 / 112097-02-0) is a critical bifunctional intermediate used in the synthesis of agrochemicals (e.g., isoxazoline insecticides like fluralaner derivatives) and pharmaceutical isoquinolinone scaffolds. Its structure features a carboxylic acid at position 1, a methyl group at position 2 (providing steric hindrance), and a hydroxymethyl group at position 4.

This dual-polarity motif (acidic head, alcoholic tail) creates a unique solubility profile that challenges standard purification methods. The primary purification challenges are:

- Co-precipitation of Salts: When synthesized via hydrolysis of 4-(bromomethyl)-2-methylbenzoates, inorganic salts (NaCl/NaBr) often occlude within the crystal lattice.

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- Structural Analogs: Separation from over-oxidized (4-formyl-2-methylbenzoic acid) or over-reduced (2,4-dimethylbenzoic acid) impurities requires precise solvent selectivity.

This guide details two validated protocols: a Chemical Precipitation (Acid-Base Swing) for crude isolation and a Thermal Recrystallization for high-purity polishing (>99.5%).

Physicochemical Profile & Solubility Analysis

Understanding the solute-solvent interaction is the foundation of any robust recrystallization.

Table 1: Solubility Profile of **4-(Hydroxymethyl)-2-methylbenzoic Acid**

Solvent System	Solubility (RT)	Solubility (Hot)	Role in Protocol
Water (pH < 2)	Insoluble	Sparingly Soluble	Anti-Solvent
Water (pH > 9)	Very High	Very High	Dissolution Medium (as salt)
Methanol / Ethanol	High	Very High	Primary Solvent
Ethyl Acetate	Moderate	High	Recrystallization Solvent
Heptane / Hexane	Insoluble	Insoluble	Anti-Solvent
THF	High	High	Co-solvent (Avoid if possible due to peroxides)

Mechanistic Insight: The molecule exists as a zwitterionic-capable species but is primarily manipulated as a free acid or carboxylate salt. The 2-methyl group disrupts planar stacking slightly compared to 4-(hydroxymethyl)benzoic acid, potentially lowering the melting point but increasing solubility in organic solvents like Ethyl Acetate.

Protocol 1: Acid-Base Swing Precipitation (Crude Isolation)

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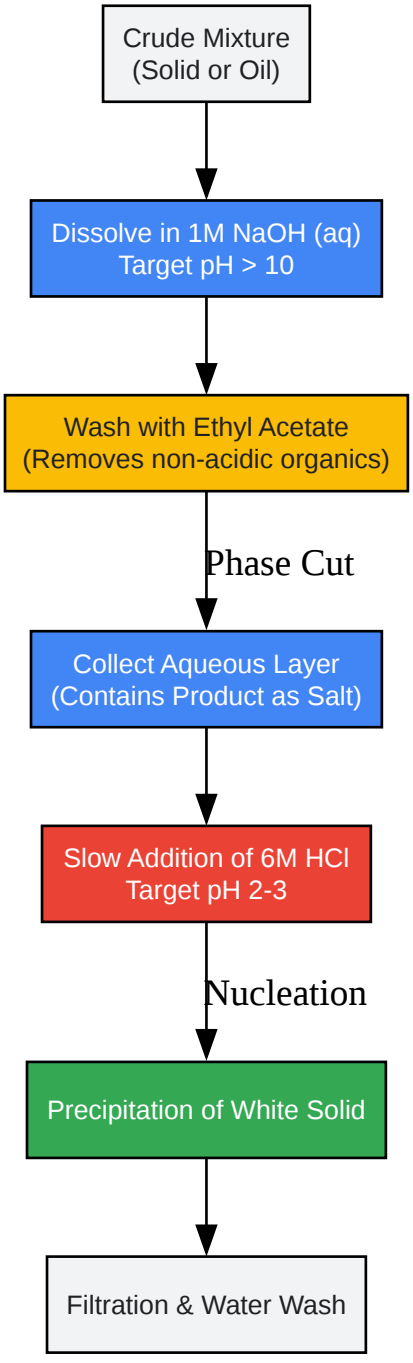
Best for: Isolating the product from reaction mixtures (e.g., hydrolysis of esters) and removing non-acidic organic impurities.

Principle: This method utilizes the carboxylic acid functionality to selectively dissolve the product in base, filtering off non-acidic impurities, and then precipitating the pure acid by lowering the pH.

Workflow Diagram (Graphviz)



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Caption: Acid-Base Swing workflow for removing non-acidic impurities and inorganic occlusions.

Step-by-Step Procedure:

- Dissolution: Suspend 10 g of crude solid in 50 mL of water. Slowly add 10% NaOH (aq) with stirring until the solid dissolves and pH reaches ~10-11.
- Organic Wash: Transfer to a separatory funnel. Extract twice with 20 mL of Ethyl Acetate. Discard the organic layer (top) which contains non-acidic impurities (e.g., unreacted esters, alcohols).
- Acidification: Transfer the aqueous layer to a beaker. Cool to 10-15°C.
- Precipitation: Add 6M HCl dropwise with vigorous stirring.
  - Critical Point: The solution will become turbid around pH 5. Continue adding acid until pH reaches 1-2 to ensure full protonation of the carboxylic acid.
- Aging: Stir the slurry for 30 minutes at 10°C to allow crystal growth (Ostwald ripening), which improves filtration rates.
- Isolation: Filter the white solid via vacuum filtration. Wash the cake with 20 mL of cold water to remove residual NaCl/NaBr salts.
- Drying: Dry in a vacuum oven at 45-50°C for 12 hours.

Protocol 2: Thermal Recrystallization (Polishing)

Best for: Final purification to >99.5% purity, removing trace regioisomers and color bodies.

Solvent System: Ethyl Acetate (Solvent) / Heptane (Anti-solvent). Rationale: The 2-methyl group provides sufficient lipophilicity for solubility in hot Ethyl Acetate. Heptane acts as a non-polar anti-solvent to induce controlled crystallization.

Workflow Diagram (Graphviz)

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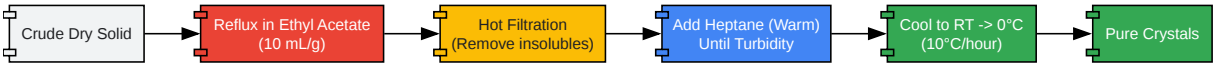

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Caption: Thermal recrystallization workflow using Ethyl Acetate/Heptane system.

Step-by-Step Procedure:

- Dissolution: Place 5 g of dried crude acid in a round-bottom flask. Add 50 mL of Ethyl Acetate.
- Heating: Heat to reflux (approx. 77°C) with stirring. The solid should dissolve completely.
  - Note: If insolubles remain (likely inorganic salts), perform a hot filtration through a pre-warmed Buchner funnel.
- Anti-Solvent Addition: While maintaining a gentle boil, slowly add Heptane dropwise.
  - Endpoint: Stop adding Heptane when a faint, persistent cloudiness (turbidity) appears.
- Re-dissolution: Add a small volume (1-2 mL) of Ethyl Acetate to clear the solution again.
- Controlled Cooling: Remove from heat. Allow the flask to cool to room temperature slowly (over 1-2 hours). Rapid cooling traps impurities.
- Final Crystallization: Once at room temperature, place the flask in an ice bath (0-5°C) for 1 hour to maximize yield.
- Filtration: Filter the crystals. Wash with a cold 1:1 mixture of Ethyl Acetate/Heptane.
- Drying: Dry under vacuum at 50°C.

Impurity Management & Troubleshooting

Table 2: Common Impurities and Removal Strategies

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Impurity	Origin	Removal Strategy
2,4-Dimethylbenzoic acid	Over-reduction of aldehyde/ester	Soluble in Hexanes/Heptane; stays in mother liquor during Protocol 2.
4-Formyl-2-methylbenzoic acid	Incomplete reduction / Oxidation	Reactive aldehyde; can be removed by washing crude with Sodium Bisulfite solution before Protocol 1.
Inorganic Salts (NaCl/NaBr)	Neutralization byproducts	Insoluble in hot Ethyl Acetate (Protocol 2); removed via hot filtration.
Regioisomers	Impure starting material	Recrystallization from Ethanol/Water (alternative to Protocol 2) is often more selective for isomer separation.

Troubleshooting:

- Oiling Out: If the product separates as an oil instead of crystals during Protocol 2, the solution is likely too concentrated or cooled too fast. Remedy: Re-heat to dissolve, add more Ethyl Acetate, and seed with a pure crystal at 40°C.
- Low Yield: pH during Protocol 1 may not be low enough (target pH 1-2), or too much solvent was used in Protocol 2.

References

- Preparation of **4-(hydroxymethyl)-2-methylbenzoic acid**. Patent CN112707809A. Google Patents.
- Synthesis of 4-(hydroxymethyl)benzoic acid.PrepChem. Retrieved from [Link]
- Solubility and Recrystallization of Hydroxybenzoic Acids.Journal of Chemical & Engineering Data. (General reference for hydroxybenzoic acid solubility trends).

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